

Physicochemical properties of Isopropyl 6-isopropylnicotinate

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Compound of Interest

Compound Name: Isopropyl 6-isopropylnicotinate

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An In-depth Technical Guide on the Physicochemical Properties of Isopropyl Nicotinate

Disclaimer: This guide provides information on Isopropyl Nicotinate (CAS 553-60-6). The requested compound, "**Isopropyl 6-isopropylnicotinate**," could not be found in the referenced chemical literature and is presumed to be a misnomer. Isopropyl nicotinate is the isopropyl ester of nicotinic acid (pyridine-3-carboxylic acid).

This technical guide offers a comprehensive overview of the physicochemical properties of Isopropyl Nicotinate, tailored for researchers, scientists, and professionals in drug development. The document details quantitative data, experimental methodologies, and relevant biological pathways.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of Isopropyl Nicotinate. This data is essential for understanding its behavior in various experimental and formulation settings.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][2][3][4][5][6][7]
Molecular Weight	165.19 g/mol	[1][2][3][4][6][8]
CAS Registry Number	553-60-6	[1][2][4][6][7]
Appearance	Colorless clear liquid (estimated)	[5]
Boiling Point	224.00 to 226.00 °C @ 760.00 mm Hg 131°C @ 27 Torr 227.1°C @ 760mmHg 293.03°C (rough estimate)	[1][5][8][9]
Density	1.066 g/mL at 25 °C 1.073 g/cm ³	[3][8]
Refractive Index	1.49800 to 1.50400 @ 20.00 °C 1.4926 (estimate)	[3][5]
pKa	3.38 ± 0.10 (Predicted)	[3][9]
LogP (Octanol/Water Partition Coefficient)	1.6 1.647 (Calculated) 1.653 (Estimated)	[2][4][5][9]
Water Solubility	Slightly soluble 3084 mg/L @ 25 °C (estimated)	[5]
Flash Point	214.00 °F TCC (101.11 °C) 91.1 °C	[5][8]
Vapor Pressure	0.079000 mmHg @ 25.00 °C (estimated)	[5]

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property of Isopropyl Nicotinate are not readily available in single sources. Therefore, this section outlines the common synthesis method and general procedures for characterizing key properties.

Synthesis: Fischer Esterification of Nicotinic Acid

Isopropyl nicotinate is typically synthesized via the Fischer esterification of nicotinic acid with isopropanol, using a strong acid catalyst.^[1]

Materials:

- Nicotinic acid
- Isopropanol (in excess)
- Concentrated sulfuric acid (H_2SO_4) or hydrochloric acid (HCl)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- A mixture of nicotinic acid, excess isopropanol, and a catalytic amount of concentrated sulfuric acid is prepared in a round-bottom flask.
- The reaction mixture is heated to reflux.^[1] The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[10]
- Upon completion, the mixture is cooled to room temperature.
- The excess isopropanol is removed under reduced pressure using a rotary evaporator.
- The residue is dissolved in a suitable organic solvent (e.g., ethyl acetate) and washed sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude Isopropyl Nicotinate.
- Purification of the final product is typically achieved by distillation under reduced pressure or crystallization to obtain high purity.[1]

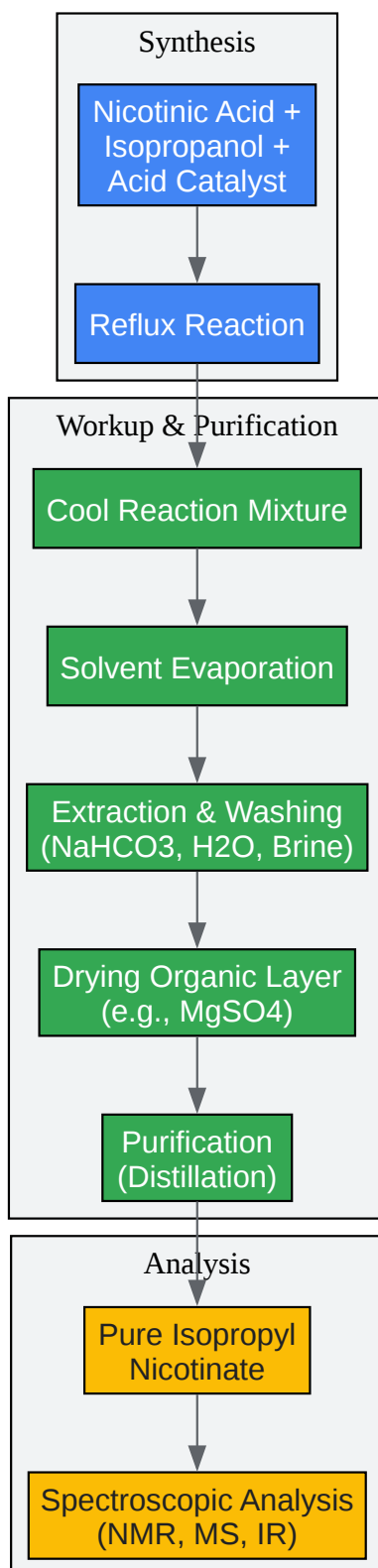
Characterization: The structure and purity of the synthesized Isopropyl Nicotinate are confirmed using spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure.[10]
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of the compound.[10]
- Infrared (IR) Spectroscopy: Used to identify the characteristic functional groups, particularly the ester carbonyl ($\text{C}=\text{O}$) stretch.

Mandatory Visualizations

Experimental Workflow: Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of Isopropyl Nicotinate.

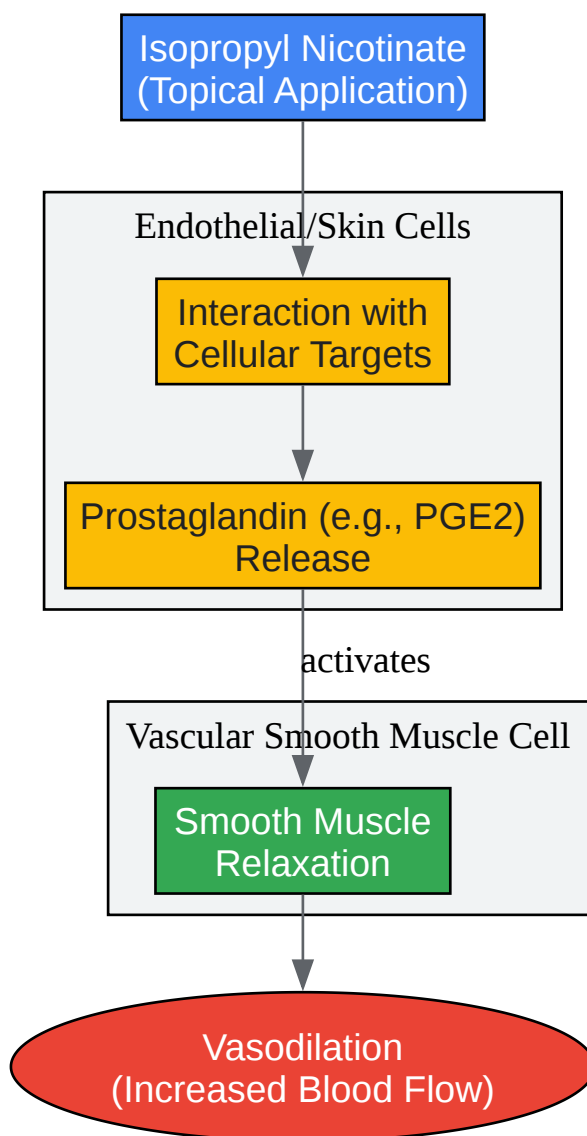


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Caption: Workflow for the synthesis and purification of Isopropyl Nicotinate.

Biological Activity: Proposed Vasodilatory Signaling Pathway

Isopropyl Nicotinate is known for its vasodilatory effects, which are thought to be mediated by the release of prostaglandins.[1] This leads to the relaxation of vascular smooth muscle and increased blood flow.



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Caption: Proposed mechanism for Isopropyl Nicotinate-induced vasodilation.

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